

# N-Phenylmethacrylamide (CAS 1611-83-2): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-Phenylmethacrylamide

Cat. No.: B167878

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N-Phenylmethacrylamide** is a vinyl monomer that has garnered interest in the field of polymer chemistry and materials science. Its structure, featuring a phenyl group attached to the amide nitrogen, imparts unique properties to its corresponding polymer, poly(**N-phenylmethacrylamide**). These properties, including thermal stability and hydrophobicity, make it a candidate for various applications, ranging from advanced polymer materials to biomedical uses, particularly in the realm of drug delivery. This technical guide provides an in-depth overview of **N-Phenylmethacrylamide**, covering its physicochemical properties, synthesis, polymerization, and potential applications, with a focus on its relevance to researchers and professionals in drug development.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **N-Phenylmethacrylamide** is crucial for its application in synthesis and polymerization. The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	1611-83-2	[1]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO	[2]
Molecular Weight	161.20 g/mol	[2]
Melting Point	84-85 °C	[1]
Boiling Point	319.4 ± 15.0 °C (Predicted)	[1]
Density	1.071 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Appearance	White to light yellow to light orange powder/crystal	
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.	[3]

## Synthesis of N-Phenylmethacrylamide

**N-Phenylmethacrylamide** can be synthesized through several methods. A common approach involves the reaction of an amine with a methacrylic acid derivative.

### Experimental Protocol: Synthesis from Aniline and Methacrylic Anhydride

This method utilizes a green catalyst, "Maghnite H+", a proton-exchanged montmorillonite clay, providing an environmentally friendly alternative to traditional methods that use toxic reactants like methacryloyl chloride and triethylamine.[4]

Materials:

- Aniline
- Methacrylic anhydride
- "Maghnite H+" catalyst

- Solvent (optional, the reaction can be carried out in bulk)

Procedure:

- In a reaction vessel, combine aniline and methacrylic anhydride.
- Add a catalytic amount of "Maghnite H+".
- Stir the reaction mixture at room temperature for 2 hours.
- The reaction proceeds in bulk (without solvent).
- Upon completion, the product can be purified by recrystallization.

This green synthesis route has been reported to yield **N-Phenylmethacrylamide** with 85% conversion and 100% selectivity.[\[4\]](#)

Synthesis of **N-Phenylmethacrylamide**.

## Polymerization of N-Phenylmethacrylamide

**N-Phenylmethacrylamide** can be polymerized through free-radical polymerization to yield poly(**N-phenylmethacrylamide**). It can also be copolymerized with other monomers to tailor the properties of the resulting polymer.

## Experimental Protocol: Free-Radical Solution Polymerization

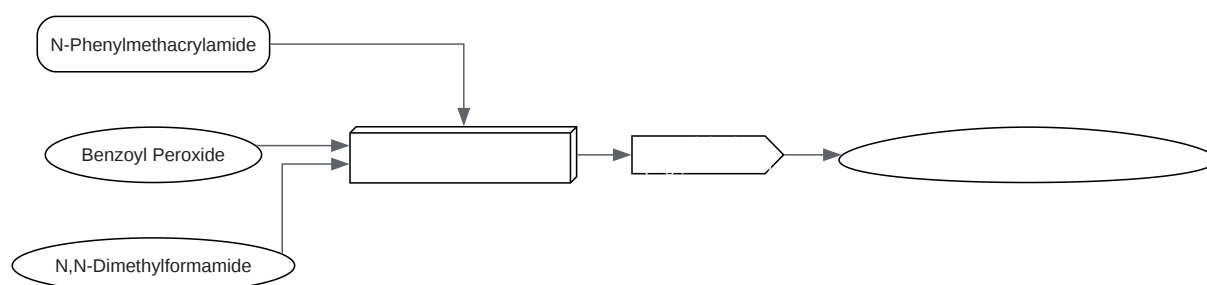
This protocol describes a general procedure for the free-radical solution polymerization of **N-Phenylmethacrylamide**.[\[4\]](#)

Materials:

- **N-Phenylmethacrylamide** (monomer)
- Benzoyl peroxide (initiator)
- N,N-Dimethylformamide (solvent)

## Procedure:

- Dissolve **N-Phenylmethacrylamide** and benzoyl peroxide in N,N-dimethylformamide in a reaction vessel.
- Purge the solution with an inert gas (e.g., nitrogen) to remove oxygen, which can inhibit polymerization.
- Heat the reaction mixture to 70°C while stirring.
- Allow the polymerization to proceed for the desired time.
- Precipitate the polymer by pouring the reaction mixture into a non-solvent (e.g., methanol).
- Filter and dry the resulting poly(**N-phenylmethacrylamide**).



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Free-Radical Solution Polymerization Workflow.

## Copolymerization and Reactivity Ratios

**N-Phenylmethacrylamide** can be copolymerized with various monomers to modify the properties of the resulting polymer. The reactivity ratios ( $r_1$  and  $r_2$ ) indicate the preference of a growing polymer chain to add a monomer of its own kind versus the comonomer.

Comonomer (M <sub>2</sub> )	r <sub>1</sub> (N-Phenylmethacrylamide)	r <sub>2</sub>	Polymerization System	Reference
Methyl Methacrylate	0.03	0.593	Free radical, DMSO, Benzoyl Peroxide	[5]
Ethyl Methacrylate	-	-	Free radical, N,N-dimethylformamide, Benzoyl Peroxide	[4]

## Properties and Applications of Poly(N-Phenylmethacrylamide)

Poly(**N-phenylmethacrylamide**) is a hydrophobic polymer with high thermal stability. Unlike thermoresponsive polymers such as poly(N-isopropylacrylamide), poly(**N-phenylmethacrylamide**) is not expected to exhibit a Lower Critical Solution Temperature (LCST) in water due to the bulky and hydrophobic phenyl group.[5]

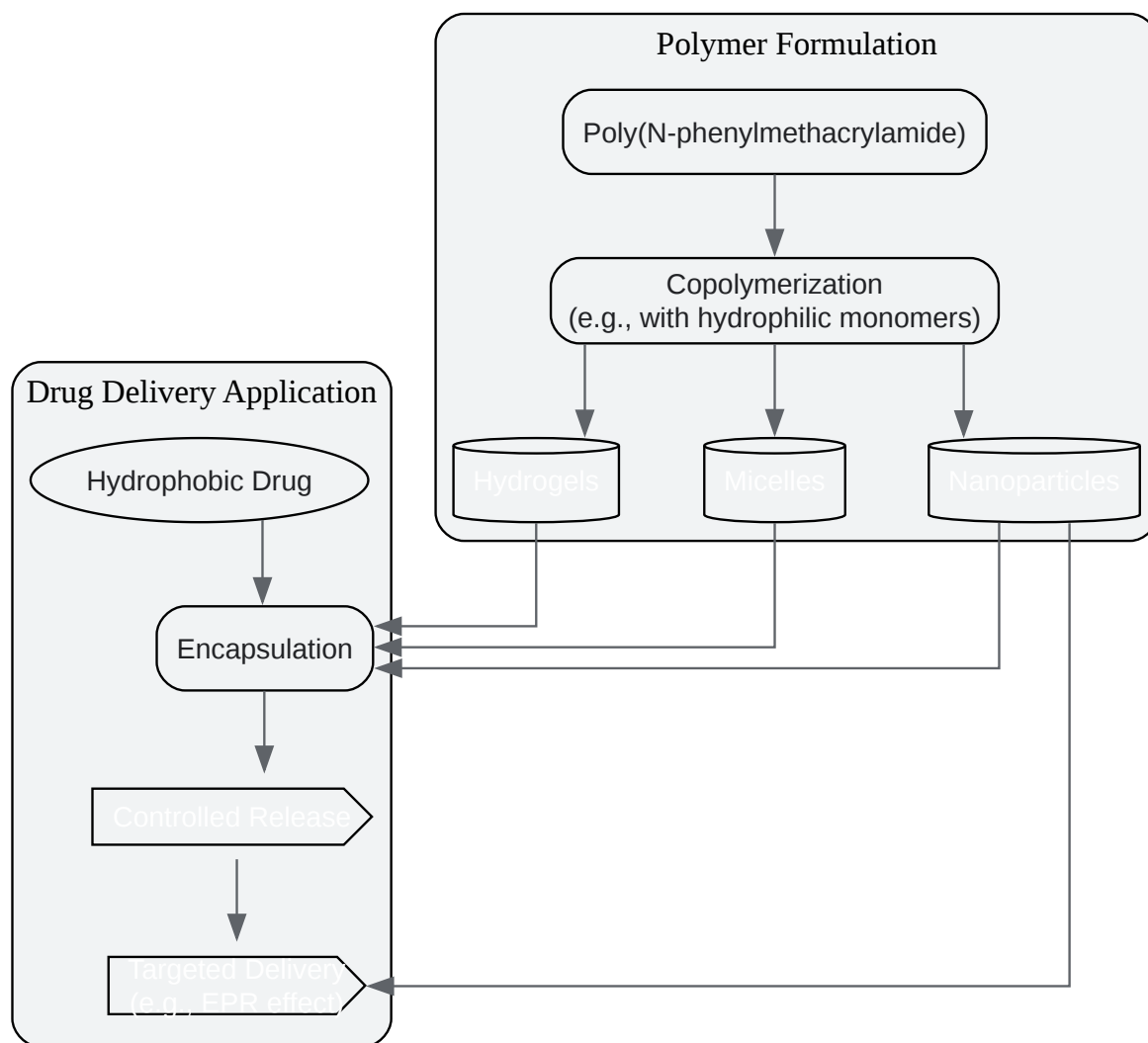
### Applications in Drug Delivery

N-substituted acrylamide-based polymers are a versatile class of materials for biomedical applications, including drug delivery.[6][7] The ability to tailor the polymer's properties by copolymerization makes them attractive for creating "smart" materials that can respond to specific stimuli.[8]

Polymers based on acrylamides can be formulated into nanoparticles or hydrogels for the controlled release of therapeutic agents.[9][10] For instance, nanoparticles can accumulate in tumor tissues through the enhanced permeability and retention (EPR) effect, offering a passive targeting strategy.[9] Hydrogels can serve as depots for sustained drug release.[11]

While specific drug delivery systems based solely on poly(**N-phenylmethacrylamide**) are not extensively documented, its hydrophobic nature could be exploited for the encapsulation of

hydrophobic drugs. Copolymerization with hydrophilic monomers could lead to amphiphilic block copolymers that self-assemble into micelles for drug delivery.



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Potential Role in Drug Delivery Systems.

## Safety and Toxicology

Detailed toxicological data for **N-Phenylmethacrylamide** monomer is limited. However, it is important to handle it with care, as with all chemical reagents. For the related compound N-

phenylacrylamide (CAS 2210-24-4), GHS hazard statements indicate that it causes skin irritation, serious eye irritation, and may cause respiratory irritation.[12]

The biocompatibility of the corresponding polymer, poly(**N-phenylmethacrylamide**), would need to be thoroughly evaluated for any biomedical applications. Studies on other polyacrylamides have shown that biocompatibility can be influenced by factors such as residual monomer content and the choice of surfactants used during polymerization.[13] For instance, in vitro cytotoxicity tests on NIPAAm-based hydrogels have shown minimal cytotoxic effects on fibroblast cells, suggesting their potential for subcutaneous applications.[14] Animal studies with intravitreal injections of poly(N-isopropylacrylamide) have also indicated a lack of retinal toxicity.[15][16] However, each specific polymer formulation requires its own rigorous safety assessment.

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- To cite this document: BenchChem. [N-Phenylmethacrylamide (CAS 1611-83-2): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167878#n-phenylmethacrylamide-monomer-cas-number-1611-83-2]

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